

2-Bromo-4-nitro-5-(trifluoromethyl)aniline material safety data sheet (MSDS)

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Compound of Interest

Compound Name: 2-Bromo-4-nitro-5-(trifluoromethyl)aniline

Cat. No.: B1520135

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An In-depth Technical Guide to the Material Safety Data Sheet for **2-Bromo-4-nitro-5-(trifluoromethyl)aniline**

Introduction: A Proactive Approach to Chemical Safety

As researchers and drug development professionals, our work is predicated on the precise manipulation of complex molecules. **2-Bromo-4-nitro-5-(trifluoromethyl)aniline** is a substituted aniline that presents a unique combination of functional groups: an aromatic amine, a halogen (bromine), a nitro group, and a trifluoromethyl group. Each of these imparts specific reactivity and, consequently, specific hazards. This guide moves beyond a simple recitation of safety data sheet (SDS) fields. It is designed to provide a deeper, mechanistic understanding of why certain precautions are necessary, enabling a proactive rather than reactive approach to laboratory safety. The information herein is synthesized from data on structurally similar compounds, providing a robust safety framework in the absence of a comprehensive SDS for this specific, less-common isomer.

Chemical Identification and Physicochemical Properties

Precise identification is the cornerstone of chemical safety. Understanding the fundamental properties of a substance allows for accurate risk assessment and the development of

appropriate handling protocols.

Property	Value	Source
Chemical Name	2-Bromo-4-nitro-5-(trifluoromethyl)aniline	Internal
CAS Number	1190198-31-2	[1]
Molecular Formula	C ₇ H ₄ BrF ₃ N ₂ O ₂	[2]
Molecular Weight	285.02 g/mol	[2]
Synonyms	2-Amino-6-bromo-4-(trifluoromethyl)nitrobenzene	Internal
Appearance	Expected to be a solid (crystalline powder)	[3]
XLogP3-AA	2.6	[2]

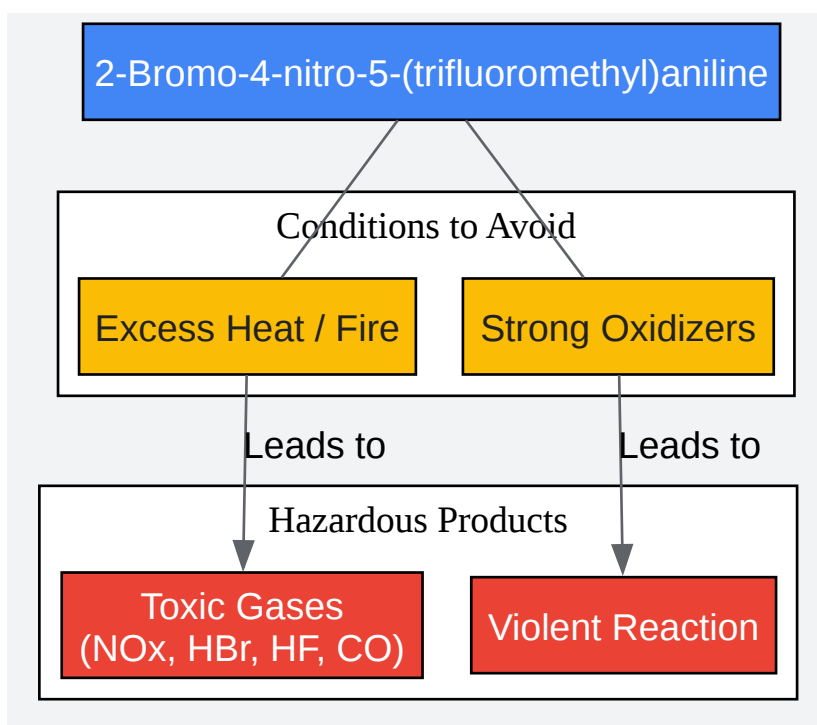
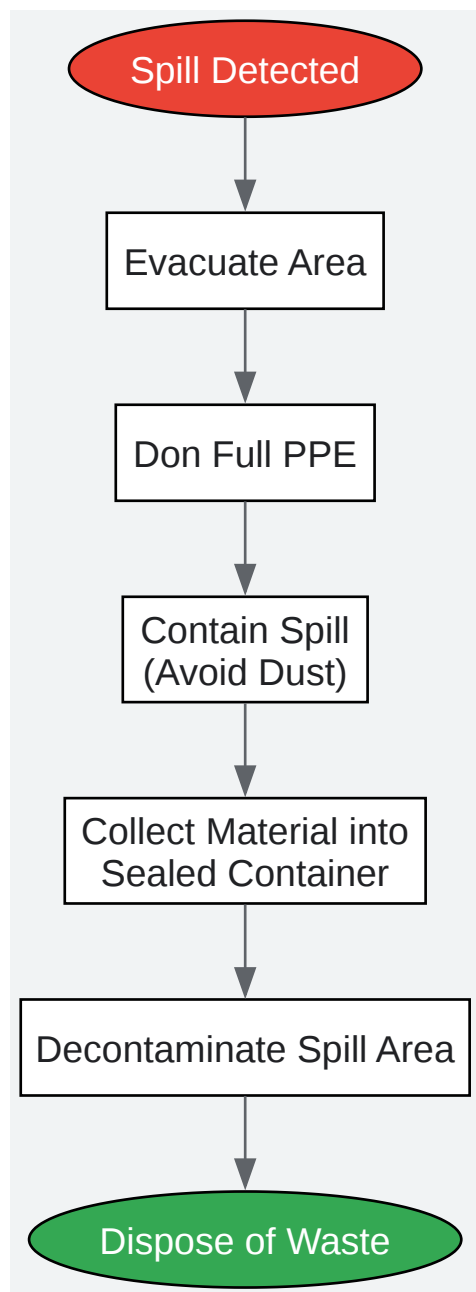
Note: Some physical properties are based on the closely related isomer, 2-Bromo-4-nitro-6-(trifluoromethyl)aniline, due to limited data for the specified CAS number.

Hazard Identification and GHS Classification

This compound is classified as hazardous. The risk profile is a composite of its functional groups: the aniline backbone (toxicity), the nitro group (reactivity, toxicity), the bromo-substituent (halogen-specific hazards), and the trifluoromethyl group (metabolic stability and potential for HF release upon combustion).

GHS Classification	Hazard Statement	Source
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed	[4] [5]
Acute Toxicity, Dermal (Category 4)	H312: Harmful in contact with skin	[4] [5]
Acute Toxicity, Inhalation (Category 4)	H332: Harmful if inhaled	[4] [5]
Skin Corrosion/Irritation (Category 2)	H315: Causes skin irritation	[4] [6]
Serious Eye Damage/Irritation (Category 2A)	H319: Causes serious eye irritation	[4] [6]
Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory System	H335: May cause respiratory irritation	[6] [7]

Signal Word: Warning[\[4\]](#)



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